

An In-depth Technical Guide to the Safe Handling of 2-Bromopropoanates

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Compound of Interest

Compound Name: 2-Bromopropoanate

Cat. No.: B1255678

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **2-bromopropoanates**, a class of chemical compounds that includes 2-bromopropionic acid and its various salts and esters. Due to their hazardous nature, strict adherence to safety protocols is imperative to mitigate risks in a laboratory or industrial setting.

Hazard Identification and Classification

2-Bromopropoanates are classified as hazardous materials with multiple risk factors. The specific hazards can vary slightly between the acid, its salts (e.g., sodium 2-bromopropionate), and its esters (e.g., ethyl 2-bromopropionate), but the core dangers are consistent.

Primary Hazards:

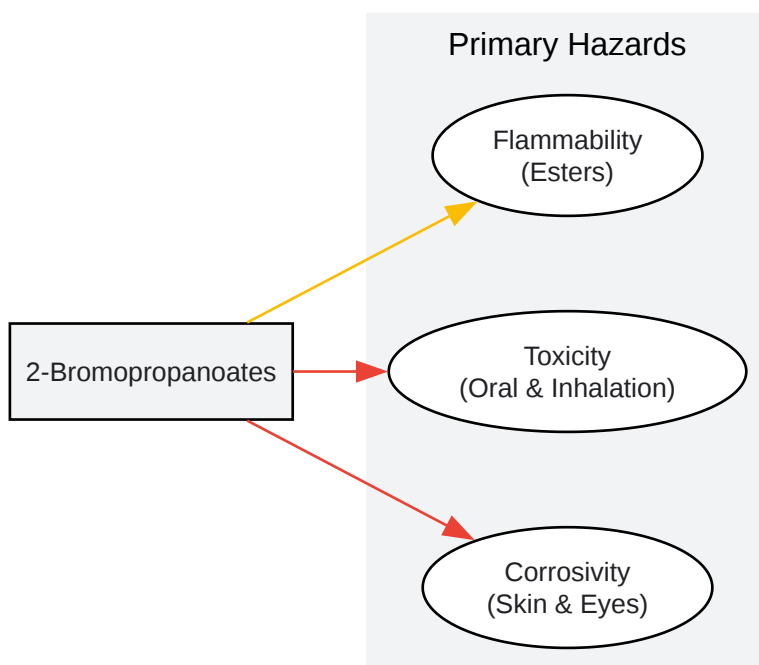
- Corrosivity: Causes severe skin burns and eye damage.^{[1][2][3]}
- Toxicity: Toxic or harmful if swallowed.^{[2][3][4][5]} Inhalation may cause corrosive injuries to the upper respiratory tract and lungs.^[3]
- Flammability: Flammable liquid and vapor, particularly for ester forms like ethyl 2-bromopropionate.^{[1][4][5]}

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[1][4][5]
- H301/H302: Toxic/Harmful if swallowed.[3][4][5]
- H314: Causes severe skin burns and eye damage.[1][2][3]
- H315: Causes skin irritation.[4][5]
- H318: Causes serious eye damage.[3][4][5]
- H335: May cause respiratory irritation.[5]

Signal Word: Danger[1][2][4][5]

The following DOT script visualizes the logical relationship of the primary hazards associated with **2-bromopropanoates**.



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Primary Hazards of **2-Bromopropanoates**

Physical and Chemical Properties

A summary of key physical and chemical properties is presented in the table below. Note that some properties are specific to certain forms of **2-bromopropionate**.

| Property | Sodium 2-bromopropionate | Ethyl 2-bromopropionate | 2-Bromopropionic Acid |
|-------------------|--------------------------|--|-----------------------|
| Molecular Formula | C3H4BrNaO2[6][7] | C5H9BrO2[8] | C3H5BrO2[3] |
| Molecular Weight | 174.96 g/mol [6][7] | 181.03 g/mol [8][9] | 152.97 g/mol |
| Boiling Point | 202.6°C at 760 mmHg[6] | Not Available | Not Available |
| Specific Gravity | Not Available | 1.394[8] | Not Available |
| Appearance | Data not available | Liquid with a sharp, pungent odor; may yellow on light exposure[9] | Colorless melt[3] |

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) is essential.

Engineering Controls:

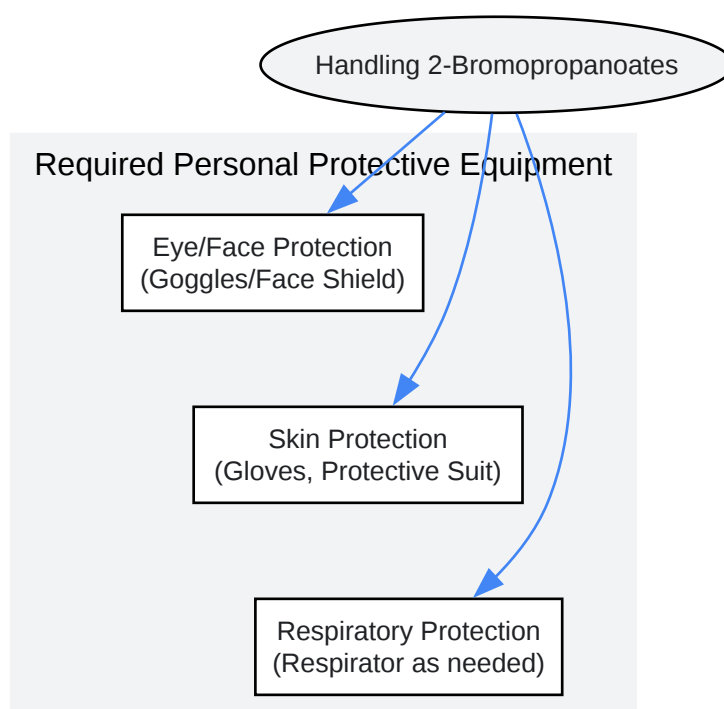
- Work in a well-ventilated area, preferably under a chemical fume hood.[6][10]
- Use explosion-proof electrical, ventilating, and lighting equipment.[8][10]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8][10]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (minimum 8-inch).[1]
All eye protection must be approved under government standards such as NIOSH (US) or EN 166 (EU).[1]

- Skin Protection: Handle with chemical-resistant gloves.[1] Wear a complete suit protecting against chemicals; flame-retardant and antistatic protective clothing is recommended for flammable esters.[1]
- Respiratory Protection: If risk assessment indicates that air-purifying respirators are necessary, use a full-face respirator with appropriate cartridges (e.g., type ABEK (EN 14387) in the EU or equivalent in the US).[1] For higher exposures, a full-face supplied-air respirator should be used.[1]

The following diagram illustrates the recommended PPE workflow.



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Personal Protective Equipment Workflow

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mists.[8]

- Keep away from sources of ignition, including heat, sparks, and open flames.[1][4]
- Take measures to prevent the buildup of electrostatic charge.[1]
- Use non-sparking tools.[6][8]
- Wash hands thoroughly after handling.[1][4]

Conditions for Safe Storage:

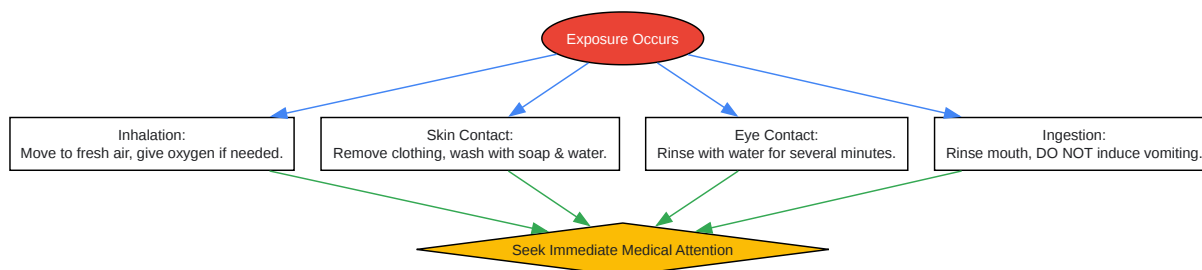
- Store in a cool, dry, and well-ventilated place.[1][6]
- Keep containers tightly closed.[1][6]
- Store locked up.[4][5][8]
- Store away from incompatible materials such as acids, bases, oxidizing agents, and reducing agents.[1][8]
- For light-sensitive variants, protect from light.[5][8]

First-Aid Measures

Immediate medical attention is crucial in case of exposure.

| Exposure Route | First-Aid Protocol |
|----------------|---|
| Inhalation | Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[6] |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap.[11] Seek immediate medical attention.[8] |
| Eye Contact | Rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.[1] |
| Ingestion | Do NOT induce vomiting.[1] Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1] |

The following diagram outlines the emergency first-aid response procedure.



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Emergency First-Aid Response

Accidental Release Measures

Personal Precautions:

- Evacuate personnel to a safe area.[\[1\]](#)[\[5\]](#)
- Ensure adequate ventilation.[\[1\]](#)[\[5\]](#)
- Remove all sources of ignition.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)

Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Do not let the product enter drains.[\[1\]](#)

Methods for Containment and Cleaning Up:

- Contain the spillage.
- Collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a container for disposal according to local regulations.[\[5\]](#)
- For flammable esters, an electrically protected vacuum cleaner or wet-brushing can be used.[\[1\]](#)

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[11\]](#)

Unsuitable Extinguishing Media:

- Do not use a solid water stream as it may scatter and spread the fire.[\[5\]](#)[\[11\]](#)

Specific Hazards:

- Flammable liquid and vapor.[8] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[8]
- Containers may explode when heated.[8]
- Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[1][2]

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus for firefighting if necessary.[1][6]
- Use water spray to cool unopened containers.[1][5]

Stability and Reactivity

- Reactivity: No data is available on specific hazardous reactions under normal conditions.[1]
- Chemical Stability: The substance is stable under recommended storage conditions.[1] Some forms may be light-sensitive.[5][8]
- Conditions to Avoid: Heat, flames, sparks, and exposure to light.[1][8]
- Incompatible Materials: Acids, bases, oxidizing agents, and reducing agents.[1][8]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides and hydrogen bromide gas.[1][2]

Toxicological and Ecological Information

- Acute Toxicity: Toxic or harmful if swallowed.[2][4][5] No specific quantitative data (e.g., LD50) is consistently available across the different forms in the provided search results.
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]

- Ecological Information: Prevent the product from entering drains or surface water.[1][5][8] No specific ecological data is available in the search results.

Disposal Considerations

- Dispose of this material and its container at a licensed professional waste disposal service.
[1]
- Do not mix with other waste.[5]
- Contaminated packaging should be disposed of as the unused product.[1]
- All disposal practices must be in accordance with local, regional, and national regulations.[8]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **2-bromopropanoates**. It is essential to consult the specific Safety Data Sheet (SDS) for the particular compound being used and to conduct a thorough risk assessment before commencing any work.

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